

physical and chemical properties of 1-Adamantaneethanol

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Compound of Interest

Compound Name: 1-Adamantaneethanol

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An In-depth Technical Guide to 1-Adamantaneethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **1-Adamantaneethanol** (also known as 2-(1-adamantyl)ethanol). The unique lipophilic and rigid structure of the adamantane cage makes its derivatives, including **1-Adamantaneethanol**, promising candidates in medicinal chemistry and materials science. This document summarizes key data, proposes experimental methodologies, and visualizes potential mechanisms of action to support further research and development.

Core Physical and Chemical Properties

The fundamental properties of **1-Adamantaneethanol** are summarized in the tables below. This data is essential for its handling, characterization, and application in experimental settings.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O	[1][2][3][4]
Molecular Weight	180.29 g/mol	[1][2][4]
Appearance	White crystalline powder/solid	[3][5]
Melting Point	66-69 °C	[2][6]
Boiling Point	No information available	[5]
Solubility	Sparingly soluble in water	[3]
pKa (Predicted)	15.32 ± 0.10	[3]

Chemical Identifiers

Identifier	Value
CAS Number	6240-11-5
InChI	InChI=1S/C12H20O/c13-2-1-12-6-9-3-10(7-12)5-11(4-9)8-12/h9-11,13H,1-8H2
SMILES	C1C2CC3CC1CC(C2)(C3)CCO

Experimental Protocols

Detailed experimental procedures are crucial for the synthesis and analysis of **1-Adamantaneethanol**. While specific literature on the synthesis of **1-Adamantaneethanol** is not abundant, a plausible synthetic route involves the reduction of 1-adamantaneacetic acid or its corresponding ester.

Proposed Synthesis of 1-Adamantaneethanol

Principle: This proposed protocol describes the synthesis of **1-Adamantaneethanol** via the reduction of 1-adamantaneacetic acid using a strong reducing agent like lithium aluminum hydride (LiAlH₄). This is a standard method for converting carboxylic acids to primary alcohols.

Materials:

- 1-Adamantaneacetic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid (H_2SO_4)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with a reflux condenser
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry, nitrogen-flushed round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend lithium aluminum hydride (1.2 equivalents) in anhydrous diethyl ether.
- Dissolve 1-adamantaneacetic acid (1 equivalent) in anhydrous diethyl ether and add it dropwise to the LiAlH_4 suspension via a dropping funnel at 0 °C (ice bath).
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 4 hours.
- Cool the reaction mixture to 0 °C and cautiously quench the excess LiAlH_4 by the slow, dropwise addition of water, followed by 15% sodium hydroxide solution, and then more water.
- Filter the resulting aluminum salts and wash the solid with diethyl ether.

- Combine the organic filtrates and wash with 10% sulfuric acid, water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield crude **1-Adamantaneethanol**.
- The crude product can be purified by recrystallization from a suitable solvent like hexane.

Note: This is a proposed protocol based on standard chemical transformations and should be adapted and optimized under appropriate laboratory safety precautions.

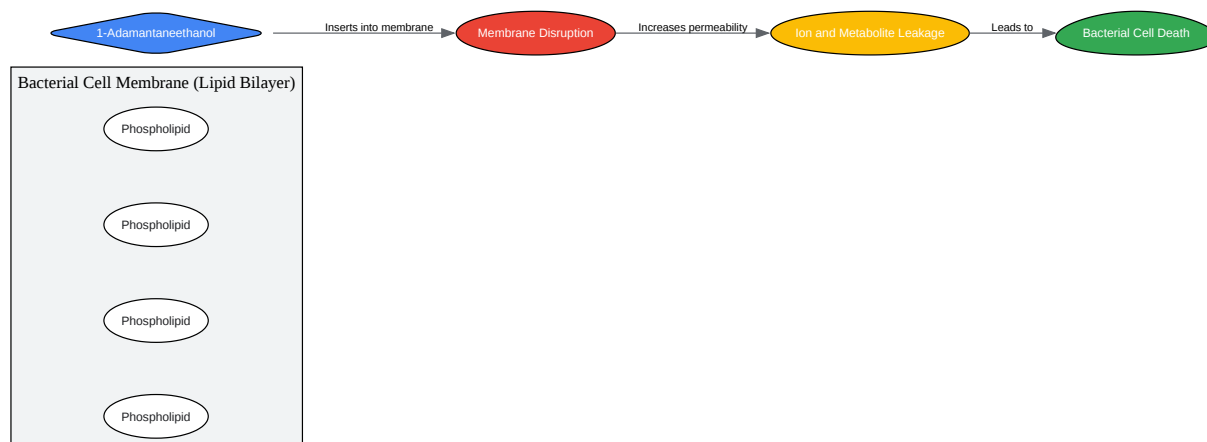
Biological Activity and Potential Mechanisms of Action

1-Adamantaneethanol has demonstrated notable biological activities, particularly as an antimicrobial and anti-inflammatory agent.

Antimicrobial Activity

Derivatives of adamantane are known for their antimicrobial properties. **1-Adamantaneethanol** has been shown to inhibit the growth of *Staphylococcus* species, including methicillin-resistant strains. The lipophilic nature of the adamantane cage is believed to play a crucial role in its mechanism of action.

A plausible mechanism involves the disruption of the bacterial cell membrane's integrity. The bulky, non-polar adamantyl group may insert into the lipid bilayer, altering its fluidity and permeability, which can lead to leakage of cellular contents and ultimately cell death.



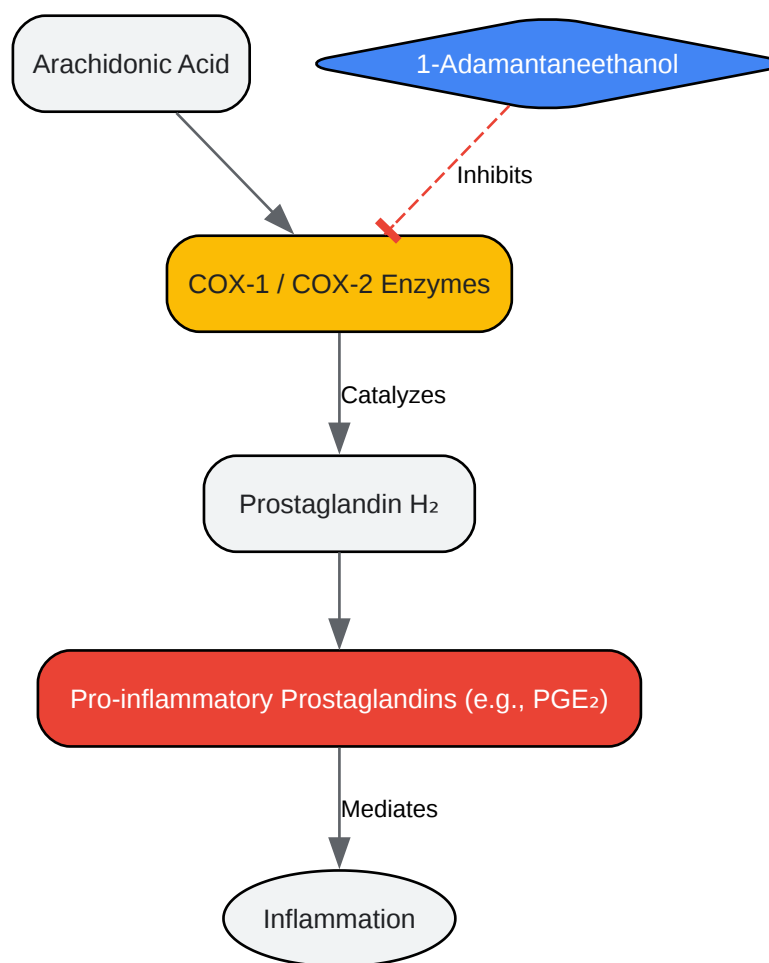
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Caption: Plausible antimicrobial mechanism of **1-Adamantaneethanol**.

Anti-inflammatory Activity

1-Adamantaneethanol has also been reported to exhibit anti-inflammatory effects through the inhibition of prostaglandin synthesis. Prostaglandins are key mediators of inflammation, and their synthesis is catalyzed by cyclooxygenase (COX) enzymes.

The proposed mechanism of action is the inhibition of COX enzymes (COX-1 and COX-2), which blocks the conversion of arachidonic acid to prostaglandin H₂, a crucial precursor for various pro-inflammatory prostaglandins. This mode of action is similar to that of non-steroidal anti-inflammatory drugs (NSAIDs).



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Caption: Proposed inhibition of the prostaglandin synthesis pathway.

Safety and Handling

Precautionary Statements: P261, P262 (Avoid breathing dust and avoid contact with eyes, skin, and clothing). Incompatible Materials: Strong oxidizing agents, strong acids, acid halides.[3][6]

Storage: Store in a dry, cool, and well-ventilated place with the container tightly closed.

This guide is intended for informational purposes for research and development professionals. All experimental work should be conducted in a controlled laboratory setting with appropriate safety measures in place.

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